(S)-2-Hydroxyvaleric acid biosynthetic pathway

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Compound of Interest

Compound Name:	*(S)-2-Hydroxyvaleric acid*
CAS No.:	*41014-93-1*
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An In-depth Technical Guide to the Biosynthetic Pathway of **(S)-2-Hydroxyvaleric Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the biosynthetic pathways for producing **(S)-2-hydroxyvaleric acid**, a chiral molecule of interest in pharmaceutical and chemical industries. The guide covers potential enzymatic routes, quantitative data on enzyme kinetics and production yields, detailed experimental protocols, and visualizations of the metabolic pathways.

Introduction

(S)-2-Hydroxyvaleric acid, also known as (S)-2-hydroxypentanoic acid, is a valuable chiral building block. Its stereospecific synthesis is crucial as different enantiomers can have distinct biological activities. While chemical synthesis routes exist, biosynthetic approaches using microorganisms or isolated enzymes offer a promising alternative for sustainable and stereoselective production. This guide focuses on the enzymatic pathways for the synthesis of **(S)-2-hydroxyvaleric acid**, primarily through metabolic engineering.

Biosynthetic Pathways

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Two main biosynthetic routes have been explored for the production of 2-hydroxyvaleric acid and its stereoisomers: the deamination of L-valine followed by reduction, and a pathway engineered from the L-leucine biosynthetic route.

Pathway from L-Valine via 2-Ketoisovalerate

This pathway involves two key enzymatic steps: the deamination of L-valine to its corresponding α-keto acid, 2-ketoisovalerate, and the subsequent stereoselective reduction of 2-ketoisovalerate to **(S)-2-hydroxyvaleric acid**.

- Deamination of L-Valine: L-amino acid deaminases (L-AADs) or oxidases (L-AAOs) can catalyze the conversion of L-valine to 2-ketoisovalerate. L-AADs are particularly interesting for whole-cell biocatalysis as they do not produce hydrogen peroxide as a byproduct.[1] The L-amino acid deaminase from Proteus vulgaris has a broad substrate spectrum and can be used for this conversion.[2][3]

- Reduction of 2-Ketoisovalerate: The stereochemical outcome of this step is dependent on the chosen reductase.

  - For **(S)-2-hydroxyvaleric acid**: While many reductases have been studied, identifying one with high selectivity for the (S)-enantiomer from 2-ketoisovalerate is a key challenge. However, the general principle of using ketoreductases for the stereoselective synthesis of chiral alcohols is well-established.[4][5]

  - For (R)-2-hydroxyvaleric acid: For contrast, the 2-ketoisovalerate reductase from the fungus Fusarium proliferatum has been shown to stereoselectively produce D-2-hydroxyisovalerate (the (R)-enantiomer).[6]

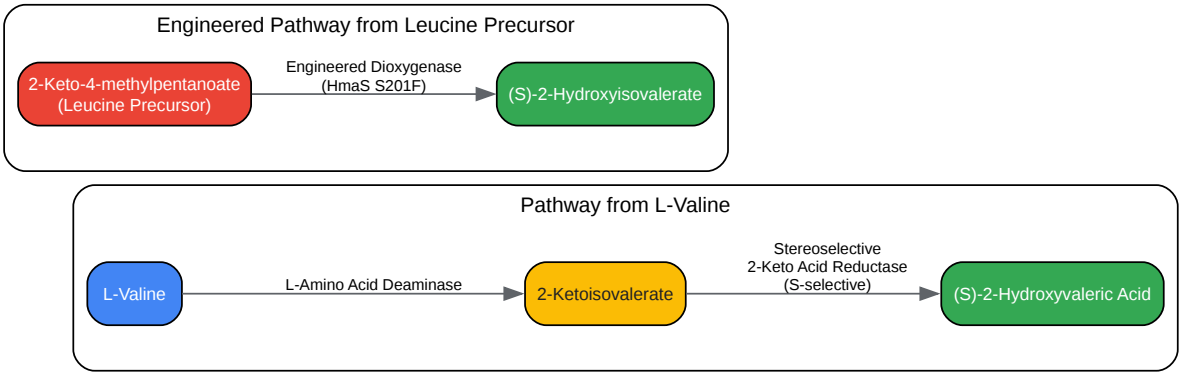
Engineered Pathway from L-Leucine Precursor

A novel, S-selective pathway has been engineered in Escherichia coli that utilizes a precursor from the L-leucine biosynthetic pathway.[7]

- Conversion of a Leucine Precursor: This pathway employs an engineered Fe(II)-dependent dioxygenase, HmaS (S201F variant), which exhibits activity towards the aliphatic ketoacid 2-keto-4-methylpentanoate (a precursor in the L-leucine pathway) to produce (S)-2-hydroxyisovalerate.[7]

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The following Graphviz diagram illustrates the potential biosynthetic pathways to **(S)-2-Hydroxyvaleric acid**.



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Caption: Potential biosynthetic pathways to **(S)-2-Hydroxyvaleric acid**.

Quantitative Data

The following tables summarize the available quantitative data for enzyme kinetics and production titers related to the biosynthesis of 2-hydroxyvaleric acid and its precursors.

Table 1: Enzyme Kinetic Parameters

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Enzyme	Substrate	Organism	Km (mM)	Vmax (µg/mg/min)	Reference
L-Amino Acid Deaminase (Pm1)	L-Phenylalanine	Proteus mirabilis	31.55	119.7	[8]
Acetohydroxy acid Synthase (AHAS)	Pyruvate	Ralstonia eutropha	0.0105	-	[9]
2-Ketoisovalerate Reductase (KivRFp)	2-Ketoisovalerate	Fusarium proliferatum	-	-	[6]

Note: Kinetic data for a stereoselective reductase for **(S)-2-hydroxyvaleric acid** is not readily available in the searched literature.

Table 2: Production Titers of 2-Hydroxyisovalerate

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Product	Organism	Carbon Source	Titer (g/L)	Yield (% of theoretical max)	Reference
2-Hydroxyisovaleric acid	Engineered E. coli	Glycerol	6.2	58%	[10][11]
2-Hydroxyisovaleric acid	Engineered E. coli	Glucose	7.8	73%	[10][11]
(S)-2-Hydroxyisovalerate	Engineered E. coli	Glycerol	4.0	-	[7]
2-Hydroxyisovalerate	Klebsiella pneumoniae	Glucose	14.41	-	[12]

Experimental Protocols

This section provides detailed methodologies for key experiments involved in the study of the **(S)-2-hydroxyvaleric acid** biosynthetic pathway.

Enzyme Assay for 2-Ketoisovalerate Reductase

This protocol is adapted from the characterization of a 2-ketoisovalerate reductase from Fusarium proliferatum.[6]

- Reaction Mixture Preparation:
  - Prepare a 50 mM sodium phosphate buffer (pH 7.0).
  - Prepare stock solutions of 2-ketoisovalerate (2-Kiv) and NADPH.
  - The final assay mixture (3.0 mL) should contain:
    - 50 mM sodium phosphate buffer (pH 7.0)

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    - 0.7 mM 2-Kiv
    - 0.29 mM NADPH
    - An appropriate amount of purified enzyme.

- Assay Procedure:
    - Add all components except the substrate (2-Kiv) to a cuvette.
    - Initiate the reaction by adding 2-Kiv.
    - Monitor the decrease in absorbance at 340 nm (A340) at 35°C using a spectrophotometer.
    - Calculate the enzyme activity using the molar extinction coefficient of NADPH (6.22 cm^2/µmol). One unit of activity is defined as the amount of enzyme that catalyzes the oxidation of 1 µmol of NADPH per minute.

Fed-Batch Fermentation for 2-Hydroxyisovalerate Production

The following is a general protocol for high-density fed-batch fermentation of E. coli for the production of 2-hydroxyisovalerate, based on principles of exponential feeding.[1][13][14]

- Inoculum Preparation:
    - Grow a seed culture of the engineered E. coli strain in a suitable medium (e.g., LB broth) overnight at 37°C with shaking.
- Bioreactor Setup:
    - Prepare a defined batch medium in the bioreactor.
    - Sterilize the bioreactor and medium.
    - Inoculate the bioreactor with the seed culture to a starting OD600 of approximately 0.1.
- Batch Phase:

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- Run the fermentation in batch mode until a key nutrient (typically the carbon source) is nearly depleted. This is often indicated by a sharp increase in dissolved oxygen (DO).

- Fed-Batch Phase:
  - Initiate a continuous feed of a concentrated nutrient solution. The feed rate is typically controlled to maintain a constant, low concentration of the limiting substrate, often through an exponential feeding strategy that matches the cell growth rate.
  - Maintain process parameters such as pH, temperature, and dissolved oxygen at optimal levels.

- Sampling and Analysis:
  - Periodically take samples from the bioreactor to measure cell density (OD600), substrate consumption, and product formation.
  - Analyze the concentration of **(S)-2-hydroxyvaleric acid** using chiral HPLC or GC-MS.

Chiral GC-MS Analysis of 2-Hydroxyvaleric Acid

This protocol provides a general workflow for the chiral analysis of hydroxy acids by GC-MS, which requires derivatization.[15][16]

- Sample Preparation:
  - Centrifuge the fermentation broth to remove cells.
  - Acidify the supernatant and extract the organic acids with a suitable solvent (e.g., ethyl acetate).
  - Evaporate the solvent to dryness.

- Derivatization:
  - To the dried extract, add a derivatizing agent to convert the polar hydroxyl and carboxyl groups into more volatile esters or ethers. For chiral analysis, a chiral derivatizing agent

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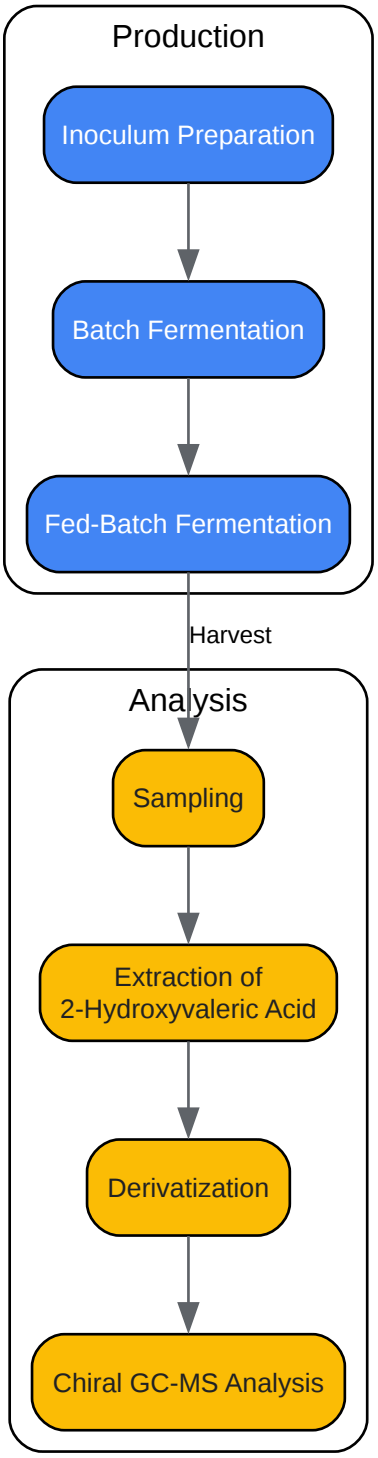
can be used to form diastereomers that can be separated on a standard achiral GC column.

- Alternatively, an achiral derivatization can be performed, followed by separation on a chiral GC column (e.g., Chirasil-L-Val).

- GC-MS Analysis:
  - Inject the derivatized sample into a GC-MS system equipped with an appropriate column.
  - Use a suitable temperature program to separate the analytes.
  - Identify and quantify the enantiomers based on their retention times and mass spectra.

The following diagram outlines a general experimental workflow for producing and analyzing **(S)-2-hydroxyvaleric acid**.

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Caption: General experimental workflow for production and analysis.

Conclusion

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The biosynthesis of **(S)-2-hydroxyvaleric acid** is a rapidly advancing field, with significant progress being made through metabolic engineering and synthetic biology. The engineered pathway utilizing a dioxygenase on a leucine precursor currently presents a promising route for the stereoselective production of the (S)-enantiomer. Further research into identifying and engineering novel stereoselective 2-keto acid reductases could open up alternative pathways from L-valine. The protocols and data presented in this guide provide a solid foundation for researchers to develop and optimize processes for the production of this valuable chiral molecule.

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References

- 1. youtube.com [youtube.com]
- 2. Frontiers | Semi-rational engineering membrane binding domain of L-amino acid deaminase from Proteus vulgaris for enhanced α-ketoisocaproate [frontiersin.org]
- 3. tandfonline.com [tandfonline.com]
- 4. Origins of stereoselectivity in evolved ketoreductases - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Origins of stereoselectivity in evolved ketoreductases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Cloning and characterization of a novel 2-ketoisovalerate reductase from the beauvericin producer Fusarium proliferatum LF061 - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Expression and characterization of a second L-amino acid deaminase isolated from Proteus mirabilis in Escherichia coli - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Characterization and modification of enzymes in the 2-ketoisovalerate biosynthesis pathway of Ralstonia eutropha H16 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. A synthetic pathway for the production of 2-hydroxyisovaleric acid in Escherichia coli - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]

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- 12. 2-Hydroxyisovalerate production by Klebsiella pneumoniae - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. eppendorf.com [eppendorf.com]
- 15. A Protocol for GC-MS Profiling of Chiral Secondary Amino Acids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. A Protocol for GC-MS Profiling of Chiral Secondary Amino Acids | Springer Nature Experiments [experiments.springernature.com]
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